

safety, handling, and MSDS of 4-fluoro-N,N-dimethyl-2-nitroaniline

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Compound of Interest

Compound Name: 4-fluoro-N,N-dimethyl-2-nitroaniline

Cat. No.: B1591359

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An In-depth Technical Guide for Researchers

Subject: 4-fluoro-N,N-dimethyl-2-nitroaniline (CAS: 69261-01-4)

Authored By: Gemini, Senior Application Scientist

This document provides a comprehensive technical guide on the safe handling, storage, and emergency procedures for **4-fluoro-N,N-dimethyl-2-nitroaniline**. It is intended for researchers, scientists, and drug development professionals who may work with this compound. The information herein is synthesized from available safety data sheets, chemical databases, and established laboratory safety principles, with an emphasis on explaining the causality behind each recommendation to ensure a culture of safety and scientific integrity.

Section 1: Chemical Identity and Physicochemical Properties

4-fluoro-N,N-dimethyl-2-nitroaniline is a fluorinated nitroaromatic compound.^[1] The presence of a nitro group, a strong electron-withdrawing entity, and a fluorine atom can significantly influence the molecule's reactivity, stability, and biological activity.^[1] Understanding its fundamental properties is the first step in a robust safety assessment.

While extensive experimental data for this specific research chemical is not widely published, a combination of supplier information and computational data provides a solid foundation for risk assessment.[\[2\]](#)[\[3\]](#)

Table 1: Physicochemical Properties of **4-fluoro-N,N-dimethyl-2-nitroaniline**

Property	Value	Source
CAS Number	69261-01-4	[2] [4] [5]
Molecular Formula	C ₈ H ₉ FN ₂ O ₂	[2] [3] [4]
Molecular Weight	184.17 g/mol	[2] [3]
IUPAC Name	4-fluoro-N,N-dimethyl-2-nitroaniline	[2]
Synonyms	(4-fluoro-2-nitrophenyl)dimethylamine, N,N-Dimethyl-4-fluoro-2-nitroaniline	[2]
Storage Temperature	Room temperature; some suppliers recommend -20°C for long-term storage.	[3] [6]
Computed LogP	1.7999	[3]
Computed TPSA	46.38 Å ²	[3]

Note: Properties such as melting point, boiling point, and vapor pressure are not readily available in published literature. The absence of this data necessitates a conservative approach to handling, assuming the compound may be volatile under certain conditions.

Section 2: Hazard Identification and GHS Classification

The primary known hazards associated with this compound are related to acute toxicity.[\[3\]](#)[\[5\]](#) However, as a senior scientist, it is crucial to apply the precautionary principle. The structurally similar compound, 4-fluoro-2-nitroaniline (the un-methylated analogue), presents additional

hazards of skin and eye irritation.[7][8] It is scientifically prudent to assume these risks may also be present for the N,N-dimethyl derivative until proven otherwise.

Table 2: GHS Classification for **4-fluoro-N,N-dimethyl-2-nitroaniline**

Hazard Class	Hazard Statement	Pictogram	Signal Word	Source
Acute Toxicity, Oral	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning	[3][5]
Acute Toxicity, Dermal	H312: Harmful in contact with skin	GHS07 (Exclamation Mark)	Warning	[3][5]
Acute Toxicity, Inhalation	H332: Harmful if inhaled	GHS07 (Exclamation Mark)	Warning	[3][5]
Potential Hazard (by analogy)	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning	[7][8]
Potential Hazard (by analogy)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning	[7][8]

The GHS07 pictogram indicates that the substance is a moderate hazard.[9] The "Warning" signal word further underscores this classification.[3][5]

Expert Analysis & The Precautionary Principle

The causality behind these hazards lies in the molecule's structure. Nitroaromatic compounds are known for their potential toxicity, and the aniline scaffold can be a sensitizer. The N,N-dimethylation may alter the metabolic pathways compared to the primary amine analogue, but it does not eliminate the core hazardous framework. Therefore, all handling protocols must be designed to mitigate not only the documented acute toxicity but also the high probability of skin and eye irritation.

Section 3: Risk Assessment and Safe Handling Protocols

A thorough risk assessment is mandatory before any work with this compound begins. The primary routes of exposure are inhalation of dust, skin contact, and accidental ingestion. The following step-by-step protocol is a self-validating system designed to minimize these risks.

Experimental Protocol: Safe Handling Workflow

- Preparation and Engineering Controls:
 - Causality: To mitigate inhalation risk (H332), all manipulations of the solid compound must be performed within a certified chemical fume hood or a powder containment hood. This is non-negotiable.
 - Designate a specific area within the hood for this work to prevent cross-contamination.
 - Ensure an eyewash station and safety shower are immediately accessible and tested, a critical control for potential eye/skin irritants.
- Weighing and Aliquoting:
 - Causality: The fine, dusty nature of many research chemicals makes weighing a high-risk activity for generating airborne particles.
 - Perform weighing on a draft shield inside the fume hood.
 - Use anti-static weigh boats or liners to prevent the powder from "jumping," which can lead to contamination of the balance and surrounding area.
 - Tare the receiving vessel with its cap on. Add the compound, and immediately re-cap the vessel before removing it from the balance. This minimizes the time the solid is exposed to air currents.
- Solution Preparation:

- Causality: Adding solvent to a powder can displace dust into the breathing zone if not done correctly.
- Add the solvent to the receiving vessel containing the pre-weighed solid slowly and carefully, with the vessel still inside the fume hood.
- Keep the sash of the fume hood at the lowest practical height during this process.
- Post-Handling Decontamination:
 - Causality: Invisible residues on surfaces and equipment are a primary source of accidental dermal exposure (H312).
 - Wipe down all surfaces (balance, fume hood work surface) and external surfaces of the primary container with a suitable solvent (e.g., 70% ethanol or isopropanol), followed by a dry wipe.
 - Carefully remove and dispose of PPE as described in Section 4.
 - Wash hands thoroughly with soap and water after exiting the laboratory. Do not rely on gloves as a substitute for proper hand hygiene.^[7]

Workflow Visualization

The following diagram illustrates the mandatory workflow for handling **4-fluoro-N,N-dimethyl-2-nitroaniline**.



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Caption: Safe Handling Workflow for **4-fluoro-N,N-dimethyl-2-nitroaniline**.

Section 4: Personal Protective Equipment (PPE)

PPE is the last line of defense. Engineering controls are primary. The selection of PPE must be based on a comprehensive risk assessment of the potential hazards.

- **Eye/Face Protection:** Wear chemical safety goggles with side shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles if there is a risk of splashing or if handling larger quantities (>1g).[\[10\]](#)
- **Skin Protection:**
 - **Gloves:** Use nitrile gloves with a minimum thickness of 0.11 mm. Always inspect gloves for tears or punctures before use. Double-gloving is recommended when handling the pure solid. Causality: This provides a backup barrier in case the outer glove is compromised, which is critical given the H312 (Harmful in contact with skin) classification.
 - **Lab Coat:** A flame-resistant lab coat with tight-fitting cuffs is mandatory. Ensure the lab coat is fully buttoned.
- **Respiratory Protection:**
 - Under normal conditions, working in a certified fume hood provides adequate respiratory protection.
 - If there is a failure of engineering controls or during a large spill cleanup, a full-face respirator with a particulate filter (P100/P3 type) is required.[\[7\]](#)

Section 5: Emergency Response Procedures

Immediate and correct response to an emergency can significantly reduce injury.

- **Inhalation (H332):** Move the affected person to fresh air immediately. If breathing is difficult or stops, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[5\]](#)
- **Skin Contact (H312):** Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[\[11\]](#)

- Eye Contact (Potential H319): Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion (H302): Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[10\]](#)
- Spill Response:
 - Evacuate the immediate area.
 - If the spill is large or outside of a containment hood, alert others and call emergency response.
 - For small spills inside a fume hood:
 - Wear appropriate PPE (double nitrile gloves, goggles, face shield, lab coat).
 - Gently cover the spill with an absorbent material like vermiculite or sand to avoid raising dust.
 - Carefully scoop the material into a labeled, sealable waste container.
 - Decontaminate the area with a suitable solvent and wipe clean.
 - Dispose of all cleanup materials as hazardous waste.

Section 6: Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[3\]](#) Keep away from incompatible materials such as strong oxidizing agents. Some suppliers recommend storage at -20°C for optimal long-term stability.[\[6\]](#)
- Disposal: This material and its container must be disposed of as hazardous waste.[\[11\]](#) Do not allow it to enter drains or the environment.[\[10\]](#) All waste, including contaminated PPE and cleanup materials, should be collected in a labeled, sealed container for disposal by a licensed hazardous waste management company, in accordance with all local, state, and federal regulations.

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Phone: (601) 213-4426

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